

Application Note & Protocol: Automated Radiosynthesis of [¹¹C]Flutomidate for PET Imaging

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Compound of Interest

Compound Name: *Flutomidate*

CAS No.: 84962-75-4

Cat. No.: B1618295

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Abstract

This document provides a detailed protocol for the automated radiosynthesis of [¹¹C]Flutomidate, a potential positron emission tomography (PET) radiotracer. The synthesis is based on the well-established method of ¹¹C-methylation of a carboxylic acid precursor using [¹¹C]methyl iodide ([¹¹C]CH₃I) or [¹¹C]methyl triflate ([¹¹C]CH₃OTf) on a commercial automated synthesis module. This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the production of [¹¹C]Flutomidate in a reproducible and efficient manner, suitable for preclinical and clinical research.

Introduction

Flutomidate, chemically known as ethyl 1-(1-(4-fluorophenyl)ethyl)-1H-imidazole-5-carboxylate, is an analog of the anesthetic etomidate. The carbon-11 labeled counterpart, [¹¹C]Flutomidate, holds promise as a PET imaging agent for various research applications.

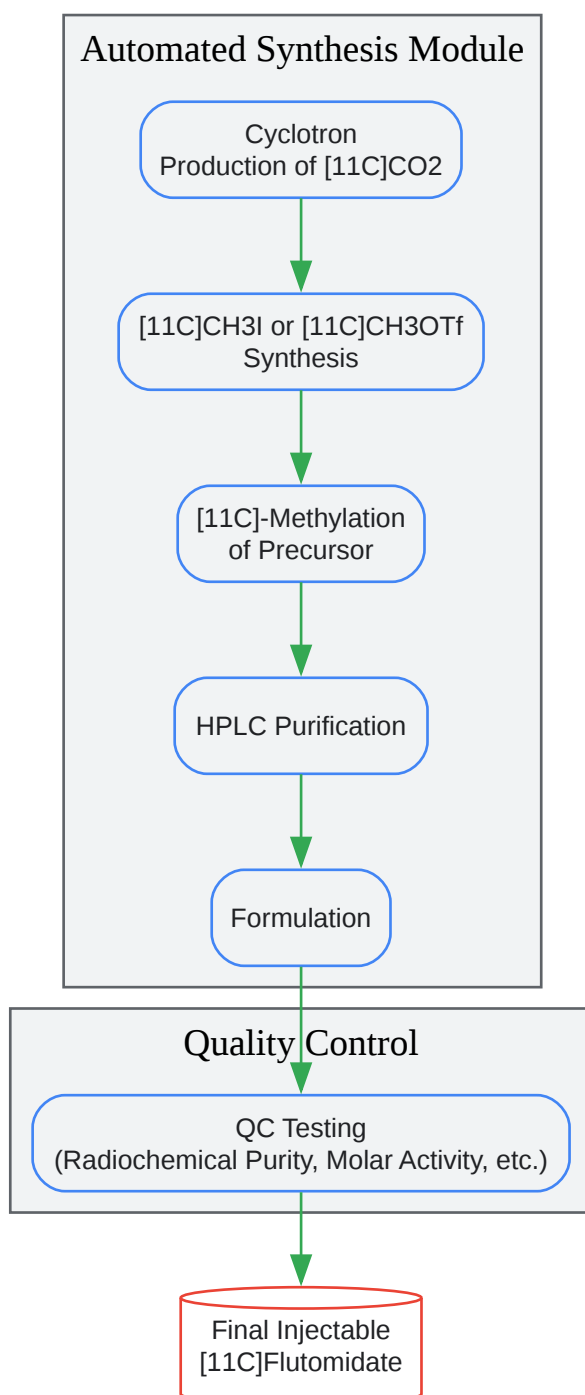
The automated synthesis of this radiotracer is crucial for ensuring consistent production, minimizing radiation exposure to personnel, and meeting the stringent requirements of radiopharmaceutical manufacturing.

This protocol is analogous to the established procedures for the radiosynthesis of other ^{11}C -labeled esters from their corresponding carboxylic acid precursors, such as ^{11}C -metomidate and ^{11}C -carfentanil. The core of the synthesis involves the reaction of the demethylated precursor, 1-(1-(4-fluorophenyl)ethyl)-1H-imidazole-5-carboxylic acid, with a ^{11}C -methylating agent.

Experimental Workflow

The automated radiosynthesis of ^{11}C -**Flutomidate** can be summarized in the following key stages:

- **Production of ^{11}C CO₂:** Carbon-11 is produced as ^{11}C CO₂ via the $^{14}\text{N}(p,\alpha)^{11}\text{C}$ nuclear reaction in a cyclotron.
- **Synthesis of ^{11}C Methylating Agent:** The ^{11}C CO₂ is converted to a reactive ^{11}C -methylating agent, typically ^{11}C CH₃I or ^{11}C CH₃OTf, within the automated synthesis module.
- **^{11}C -Methylation Reaction:** The ^{11}C -methylating agent is reacted with the precursor, 1-(1-(4-fluorophenyl)ethyl)-1H-imidazole-5-carboxylic acid, to form ^{11}C -**Flutomidate**.
- **Purification:** The crude reaction mixture is purified using High-Performance Liquid Chromatography (HPLC) to isolate the ^{11}C -**Flutomidate** from unreacted precursors and byproducts.
- **Formulation:** The purified ^{11}C -**Flutomidate** is formulated in a physiologically compatible solution for injection.
- **Quality Control:** The final product undergoes rigorous quality control testing to ensure its identity, purity, and suitability for in vivo use.



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Automated radiosynthesis workflow for [11C]**Flutomidate**.

Materials and Methods

Reagents and Materials

Reagent/Material	Supplier	Notes
1-(1-(4-fluorophenyl)ethyl)-1H-imidazole-5-carboxylic acid	Custom Synthesis/TBD	Precursor for ¹¹ C-methylation.
Acetonitrile (MeCN), anhydrous	Sigma-Aldrich	HPLC grade, for reaction and mobile phase.
Dimethylformamide (DMF), anhydrous	Sigma-Aldrich	Reaction solvent.
Tetrabutylammonium hydroxide (TBAH)	Sigma-Aldrich	Base for the methylation reaction.
Water for Injection (WFI)	USP grade	For mobile phase and formulation.
Ethanol, absolute	USP grade	For formulation.
[¹¹ C]CO ₂	Cyclotron produced	Starting material for the radiosynthesis.
C18 Sep-Pak Cartridges	Waters	For solid-phase extraction.
HPLC Column (e.g., C18, 10 μm, 250 x 10 mm)	Waters, Agilent	For purification.

Equipment

- Automated Radiosynthesis Module (e.g., GE TRACERlab™, Siemens Explora™, Synthra Melplus)
- High-Performance Liquid Chromatography (HPLC) system with a radioactivity detector and a UV detector
- Gas Chromatograph (GC) for residual solvent analysis
- Dose calibrator
- pH meter

Detailed Experimental Protocol

Pre-synthesis Preparation

- Prepare the Precursor Solution: Dissolve 1-2 mg of 1-(1-(4-fluorophenyl)ethyl)-1H-imidazole-5-carboxylic acid in 300-500 μL of anhydrous DMF. Add one equivalent of a base, such as tetrabutylammonium hydroxide (TBAH), to form the carboxylate salt.
- Automated Module Setup: Prepare the automated synthesis module according to the manufacturer's instructions. This includes loading the necessary reagents, solvents, and setting up the synthesis sequence.

Automated Radiosynthesis Procedure

- ^{11}C CO₂ Trapping and Conversion: The cyclotron-produced ^{11}C CO₂ is delivered to the synthesis module and trapped. It is then converted to ^{11}C CH₃I or ^{11}C CH₃OTf according to the module's standard procedures.
- ^{11}C -Methylation: The ^{11}C CH₃I or ^{11}C CH₃OTf is bubbled through the prepared precursor solution in the reaction vessel. The reaction is typically heated to 80-120°C for 3-5 minutes.
- Quenching and Dilution: After the reaction time, the mixture is quenched with the HPLC mobile phase and transferred to the injection loop of the HPLC system.

HPLC Purification

- HPLC Conditions:
 - Column: Semi-preparative C18 column (e.g., 10 μm , 250 x 10 mm)
 - Mobile Phase: A typical mobile phase would be a mixture of acetonitrile and a buffer (e.g., 0.1 M ammonium formate), with a ratio of approximately 40:60 (v/v). The exact ratio should be optimized to achieve good separation between ^{11}C Flutomidate and the precursor.
 - Flow Rate: 4-6 mL/min
 - Detection: UV at 254 nm and a radioactivity detector.

- **Fraction Collection:** The radioactive peak corresponding to [^{11}C]**Flutomidate** is collected into a sterile vial containing a suitable volume of WFI.

Formulation

- **Solvent Removal:** The collected HPLC fraction, which contains acetonitrile, is typically passed through a C18 Sep-Pak cartridge to trap the [^{11}C]**Flutomidate**.
- **Elution and Final Formulation:** The cartridge is washed with WFI to remove any remaining HPLC solvent. The pure [^{11}C]**Flutomidate** is then eluted from the cartridge with a small volume of absolute ethanol (e.g., 0.5-1 mL) into a sterile vial containing saline for injection. The final product is passed through a 0.22 μm sterile filter.

Quantitative Data Summary

The following table summarizes the expected quantitative data for the automated radiosynthesis of [^{11}C]**Flutomidate**, based on typical yields for analogous ^{11}C -methylation reactions.

Parameter	Expected Value (based on analogous syntheses)	Notes
Radiochemical Yield (RCY)	20-40% (decay-corrected to EOB)	Based on starting [^{11}C] CO_2 .
Molar Activity (A_m)	> 37 GBq/ μmol (> 1 Ci/ μmol) at EOS	Dependent on the amount of precursor used and the specific activity of the starting [^{11}C] CO_2 .
Total Synthesis Time	30-40 minutes	From end of bombardment (EOB) to end of synthesis (EOS).
Radiochemical Purity	> 95%	Determined by radio-HPLC.
Chemical Purity	> 95%	Determined by HPLC-UV.

Quality Control

The final [^{11}C]**Flutomidate** product must undergo the following quality control tests before it can be considered for in vivo studies:

- Appearance: Clear, colorless, and free of particulate matter.
- pH: Between 4.5 and 7.5.
- Radiochemical Identity and Purity: Confirmed by radio-HPLC, where the retention time of the product matches that of a co-injected authentic standard of non-radioactive **Flutomidate**.
- Radionuclidic Identity and Purity: Confirmed by measuring the half-life of the product.
- Residual Solvents: Analysis by GC to ensure that the levels of ethanol, acetonitrile, and DMF are within acceptable limits.
- Bacterial Endotoxins: Tested using a Limulus Amebocyte Lysate (LAL) test.
- Sterility: Tested according to USP guidelines (can be performed retrospectively).

Conclusion

This protocol provides a comprehensive guide for the automated radiosynthesis of [^{11}C]**Flutomidate**. By following these procedures, researchers can reliably produce this novel PET radiotracer with high purity and in sufficient quantities for preclinical and potentially clinical research. The successful implementation of this protocol will facilitate further investigation into the applications of [^{11}C]**Flutomidate** in molecular imaging.

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